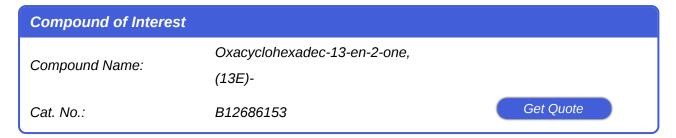


Application Notes and Protocols for Testing the Antiparasitic Activity of Macrocyclic Lactones

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for assessing the antiparasitic activity of macrocyclic lactones, a critical class of anthelmintic drugs. The following sections outline in vitro and in vivo methodologies, data presentation guidelines, and a summary of the mechanism of action.

Introduction

Macrocyclic lactones, including avermectins (e.g., ivermectin, doramectin) and milbemycins (e.g., moxidectin), are potent, broad-spectrum antiparasitic agents.[1][2] They are essential for controlling nematode and arthropod parasites in veterinary and human medicine.[1][2] The widespread use of these compounds has, however, led to the emergence of drug-resistant parasite populations, necessitating robust and standardized methods for efficacy testing and resistance monitoring.[2] These protocols are designed to provide researchers with the necessary tools to evaluate the antiparasitic properties of novel and existing macrocyclic lactones.

Mechanism of Action: Glutamate-Gated Chloride Channels



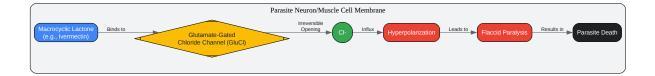


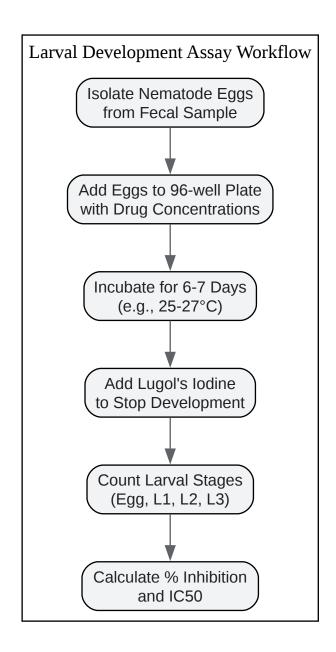


The primary mode of action of macrocyclic lactones in invertebrates is the targeting of glutamate-gated chloride channels (GluCls).[3][4] These channels are ligand-gated ion channels found in the nerve and muscle cells of nematodes and arthropods.[3][4]

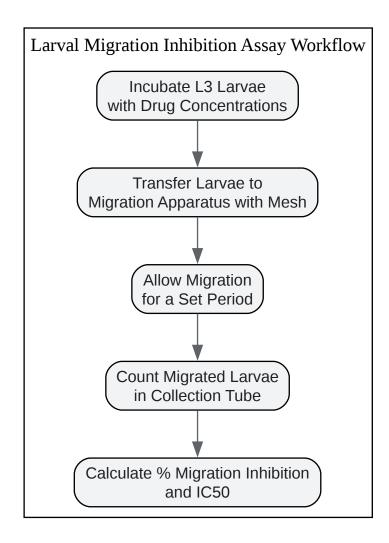
Binding of macrocyclic lactones, such as ivermectin, to GluCls leads to a slow but essentially irreversible channel opening.[3][4] This results in an influx of chloride ions, causing hyperpolarization of the cell membrane and leading to flaccid paralysis and eventual death of the parasite.[3][5]



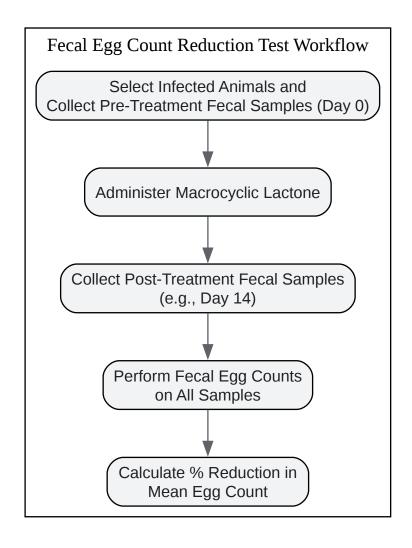












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